

Application Notes and Protocols for Studying SHLP2 Gene Function Using CRISPR

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SHLP2

Cat. No.: B15610463

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Small Humanin-Like Peptide 2 (**SHLP2**) is a mitochondrial-derived peptide (MDP) encoded by the mitochondrial 16S rRNA gene (MT-RNR2).[1][2] Emerging research has implicated **SHLP2** in a variety of cellular processes, including metabolism, cell survival, and apoptosis.[3][4] Dysregulation of **SHLP2** has been associated with several age-related diseases, including cancer, neurodegenerative disorders, and metabolic conditions.[5][6] These associations make **SHLP2** a compelling target for further investigation and potential therapeutic development.

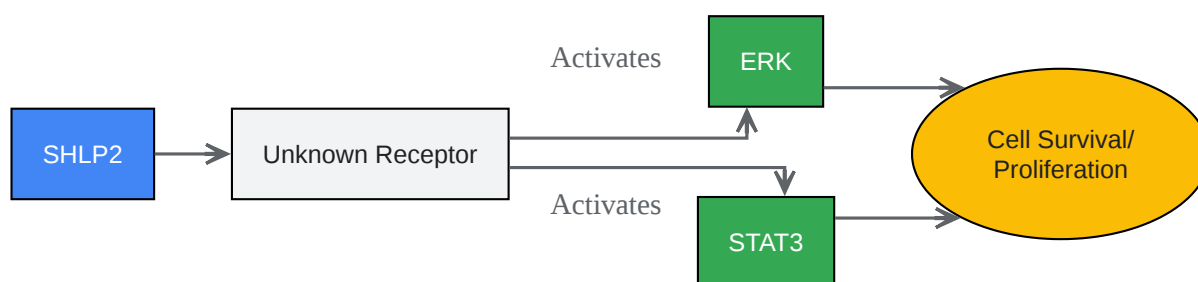
This document provides detailed application notes and protocols for utilizing CRISPR-Cas9 technology to study the function of the **SHLP2** gene. Given its mitochondrial origin, standard CRISPR protocols require modification to effectively target **SHLP2**. The following sections will outline the necessary adaptations for mitochondrial genome editing and provide a comprehensive guide for researchers.

Understanding SHLP2 Function and Signaling

SHLP2 is a key regulator of mitochondrial function and cellular signaling. It has been shown to enhance mitochondrial metabolism, increase ATP production, and reduce reactive oxygen species (ROS).[4] **SHLP2** exerts its cytoprotective effects in part through the activation of the ERK and STAT3 signaling pathways.[3][7]

SHLP2 Signaling Pathway

SHLP2 is believed to bind to an unknown cell surface receptor, initiating a downstream signaling cascade that leads to the phosphorylation and activation of ERK and STAT3.[6] This activation promotes cell survival and proliferation.



[Click to download full resolution via product page](#)

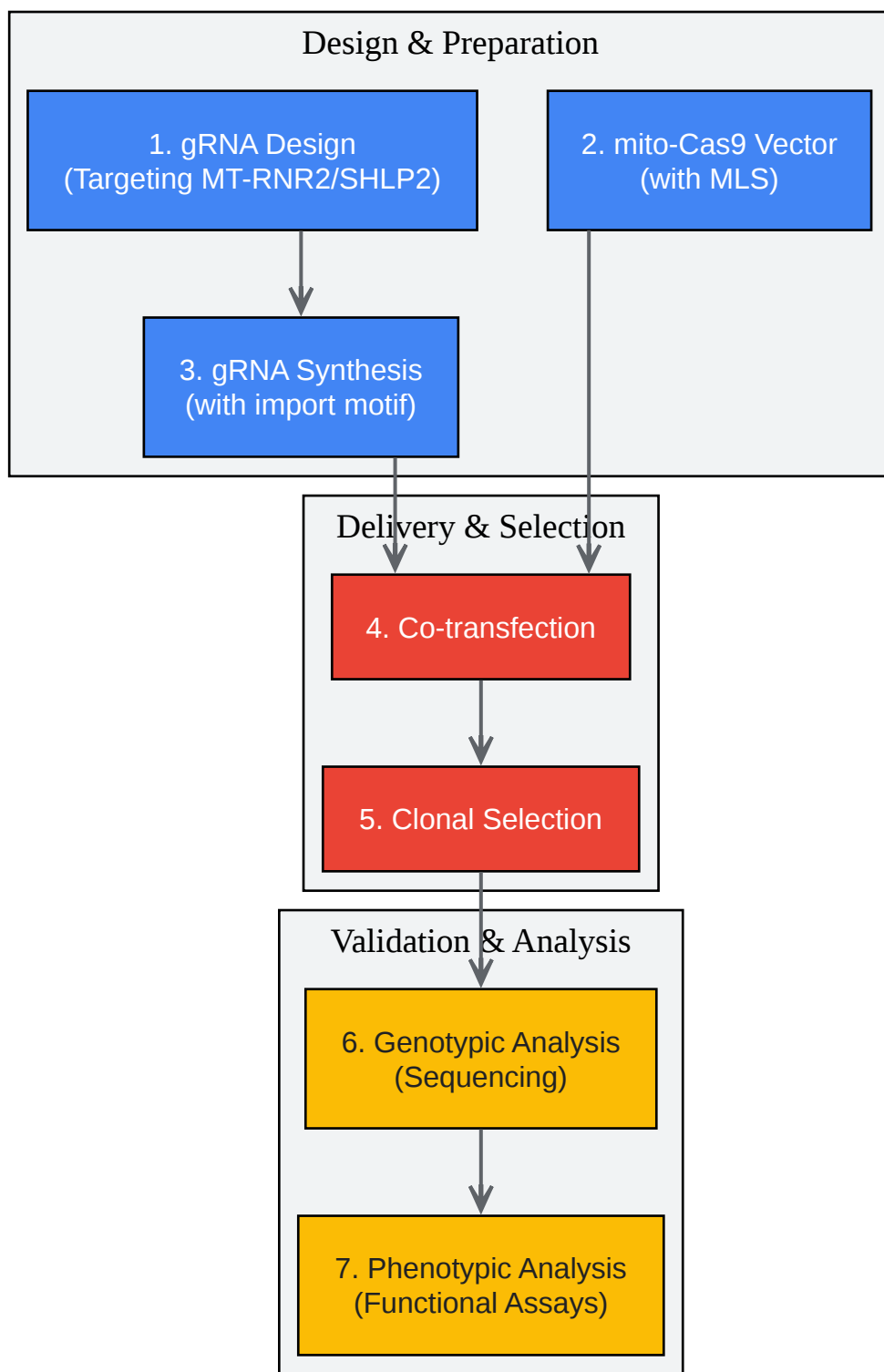
SHLP2 signaling cascade.

CRISPR-Cas9 Mediated Knockout of SHLP2

Targeting a mitochondrial gene like **SHLP2** with CRISPR-Cas9 is a significant challenge because the standard Cas9 and guide RNA do not readily enter the mitochondria.[5][8] Therefore, a modified approach, often termed "mito-CRISPR," is necessary. This involves engineering the Cas9 protein to include a mitochondrial localization sequence (MLS) and modifying the guide RNA (gRNA) to facilitate its import into the mitochondria.[9][10]

Experimental Workflow for SHLP2 Knockout

The overall workflow for generating and analyzing an **SHLP2** knockout cell line is as follows:



[Click to download full resolution via product page](#)

CRISPR experimental workflow.

Detailed Experimental Protocols

Protocol 1: Design and Synthesis of mito-CRISPR Components

Objective: To design and prepare the necessary CRISPR-Cas9 components for mitochondrial targeting of **SHLP2**.

Materials:

- gRNA design software (e.g., CHOPCHOP, E-CRISP)
- Plasmid encoding human-codon-optimized *S. pyogenes* Cas9
- Mitochondrial Localization Sequence (MLS) from a known mitochondrial protein (e.g., subunit VIII of human cytochrome c oxidase)
- gRNA expression vector
- RNA transport-derived stem-loop element (e.g., RP-loop) for gRNA modification[10]
- DNA synthesis and cloning services

Methodology:

- gRNA Design:
 - Identify the sequence of the human MT-RNR2 gene that encodes for **SHLP2**.
 - Use gRNA design tools to identify potential 20-nucleotide gRNA sequences targeting the **SHLP2** coding region.
 - Select gRNAs with high on-target scores and low predicted off-target effects within the mitochondrial genome.
- mito-Cas9 Plasmid Construction:
 - Synthesize the DNA sequence for the MLS.

- Using standard molecular cloning techniques, insert the MLS sequence at the N-terminus of the Cas9 coding sequence in the Cas9 expression plasmid.
- Verify the correct insertion and sequence of the MLS-Cas9 construct by Sanger sequencing.
- gRNA Expression Vector Construction:
 - Synthesize the selected gRNA sequences as DNA oligonucleotides.
 - Synthesize the sequence for the RNA import motif (e.g., RP-loop).
 - Clone the gRNA sequence and the import motif into a suitable gRNA expression vector, typically under the control of a U6 promoter.
 - Verify the final construct by Sanger sequencing.

Protocol 2: Delivery of mito-CRISPR Components and Clonal Selection

Objective: To deliver the mito-CRISPR components into the target cells and select for clones with successful **SHLP2** knockout.

Materials:

- Target cell line (e.g., HEK293T, ARPE-19)
- mito-Cas9 expression plasmid
- gRNA expression plasmid
- Lipofection-based transfection reagent or electroporation system
- Cell culture medium and supplements
- 96-well plates for single-cell cloning
- Genomic DNA extraction kit

- PCR reagents
- Sanger sequencing service

Methodology:

- Transfection:
 - Culture the target cells to 70-80% confluency.
 - Co-transfect the cells with the mito-Cas9 and gRNA expression plasmids using a suitable transfection method (e.g., Lipofectamine 3000 or electroporation). Include a negative control (e.g., a scrambled gRNA).
- Clonal Selection:
 - 48-72 hours post-transfection, dilute the cells to a concentration that allows for single-cell seeding in 96-well plates.
 - Culture the single-cell clones until they form visible colonies.
- Genotypic Analysis:
 - Expand the individual clones and extract genomic DNA.
 - Perform PCR to amplify the **SHLP2**-encoding region of the mitochondrial DNA.
 - Sequence the PCR products to identify clones with insertions or deletions (indels) in the **SHLP2** gene.

Protocol 3: Functional Analysis of SHLP2 Knockout Cells

Objective: To assess the phenotypic consequences of **SHLP2** knockout.

Materials:

- Validated **SHLP2** knockout and wild-type control cell lines

- Reagents for cell viability assays (e.g., MTT, CellTiter-Glo)
- Reagents for apoptosis assays (e.g., Annexin V/PI staining, Caspase-3/7 activity assay)
- Antibodies for Western blotting (e.g., anti-phospho-ERK, anti-ERK, anti-phospho-STAT3, anti-STAT3)
- Mitochondrial function assay kits (e.g., Seahorse XF Analyzer, ATP assay kits)

Methodology:

- Cell Viability and Proliferation Assays:
 - Plate equal numbers of **SHLP2** knockout and wild-type cells.
 - At various time points, perform cell viability and proliferation assays according to the manufacturer's instructions.
- Apoptosis Assays:
 - Induce apoptosis using a known stimulus (e.g., staurosporine).
 - Perform Annexin V/PI staining followed by flow cytometry or measure caspase activity to quantify apoptosis in **SHLP2** knockout and wild-type cells.
- Western Blotting for Signaling Pathway Analysis:
 - Lyse **SHLP2** knockout and wild-type cells and perform Western blotting to assess the phosphorylation status of ERK and STAT3.
- Mitochondrial Function Assays:
 - Measure the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR) using a Seahorse XF Analyzer.
 - Quantify cellular ATP levels using a luminescence-based assay.

Data Presentation

Summarize all quantitative data in clearly structured tables for easy comparison between **SHLP2** knockout and wild-type control cells.

Table 1: Effect of **SHLP2** Knockout on Cell Viability and Apoptosis

Cell Line	Relative Viability (%)	Apoptosis (% of Control)
Wild-Type	100 ± 5.2	100 ± 8.1
SHLP2 KO Clone 1	78.3 ± 4.5	145.2 ± 12.3
SHLP2 KO Clone 2	81.1 ± 6.1	138.9 ± 10.7

Data are presented as mean ± SEM from at least three independent experiments.

Table 2: Effect of **SHLP2** Knockout on ERK and STAT3 Activation

Cell Line	p-ERK/Total ERK Ratio	p-STAT3/Total STAT3 Ratio
Wild-Type	1.00 ± 0.12	1.00 ± 0.09
SHLP2 KO Clone 1	0.45 ± 0.08	0.52 ± 0.06
SHLP2 KO Clone 2	0.49 ± 0.07	0.55 ± 0.08

Data are presented as mean ± SEM from at least three independent experiments.

Table 3: Effect of **SHLP2** Knockout on Mitochondrial Function

Cell Line	Basal OCR (pmol/min)	ATP Production (RLU)
Wild-Type	150.2 ± 12.5	8.5 x 10 ⁵ ± 0.7 x 10 ⁵
SHLP2 KO Clone 1	112.8 ± 9.8	6.1 x 10 ⁵ ± 0.5 x 10 ⁵
SHLP2 KO Clone 2	118.4 ± 10.1	6.4 x 10 ⁵ ± 0.6 x 10 ⁵

Data are presented as mean ± SEM from at least three independent experiments. OCR: Oxygen Consumption Rate; RLU: Relative Light Units.

Conclusion

The protocols and application notes provided here offer a comprehensive framework for investigating the function of the mitochondrial-encoded **SHLP2** gene using CRISPR-Cas9 technology. By employing a modified "mito-CRISPR" approach, researchers can effectively knock out **SHLP2** and elucidate its role in cellular signaling, metabolism, and disease pathogenesis. The detailed methodologies and data presentation guidelines will facilitate robust and reproducible research, ultimately contributing to a deeper understanding of **SHLP2** biology and its potential as a therapeutic target.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. Naturally occurring mitochondrial-derived peptides are age-dependent regulators of apoptosis, insulin sensitivity, and inflammatory markers - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. quora.com](https://www.quora.com) [[quora.com](https://www.quora.com)]
- [6. Low circulating levels of the mitochondrial-peptide hormone SHLP2: novel biomarker for prostate cancer risk - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. openi.nlm.nih.gov](https://openi.nlm.nih.gov) [openi.nlm.nih.gov]
- [8. Can You Edit Mitochondrial DNA with CRISPR?](https://synapse.patsnap.com) [synapse.patsnap.com]
- [9. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [10. Adapting CRISPR/Cas9 System for Targeting Mitochondrial Genome - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying SHLP2 Gene Function Using CRISPR]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15610463/docs#application-notes-and-protocols-for-studying-shlp2-gene-function-using-crispr\]](https://www.benchchem.com/product/b15610463/docs#application-notes-and-protocols-for-studying-shlp2-gene-function-using-crispr)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)